

Application Notes and Protocols for Investigating the Bioactivity of Robinlin

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Compound of Interest

Compound Name: Robinlin

Cat. No.: B1250724

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Introduction

Robinlin is a novel bioactive homo-monoterpene that has been isolated from the ethanolic extracts of *Robinia pseudoacacia* L. (Fabaceae).[1][2] Its discovery has prompted interest in its potential pharmacological activities. These application notes provide a summary of the current understanding of **Robinlin**'s bioactivity and offer protocols for its further investigation.

A critical finding from initial studies is that while **Robinlin** demonstrates potent bioactivity in the brine shrimp lethality test (BST), it has not been found to be significantly cytotoxic to human solid tumor cell lines.[2] This suggests that its biological effects may not be directly related to inducing cancer cell death, but could involve other pharmacological actions.

It is also important to distinguish **Robinlin** from "Robinin," a flavonoid with a similar name, which has demonstrated anti-cancer properties. This document will address both compounds to clarify their distinct biological activities.

Data Presentation: Bioactivity of Robinlin and Robinin

The following tables summarize the available data on the bioactivity of **Robinlin** and the anti-cancer effects of the similarly named flavonoid, Robinin.

Table 1: Summary of **Robinlin** Bioactivity

Compound	Test System	Result	Implication	Reference
Robinlin	Brine Shrimp Lethality Test (BST)	Strong Bioactivity	Suggests general biological activity, but not specific to cancer cells.	[1][2]
Robinlin	Human Solid Tumor Cell Lines	Not Significantly Cytotoxic	Indicates a lack of direct anti-cancer cell killing effect in the tested lines.	[2]

Table 2: Summary of Robinin Anti-Cancer Activity

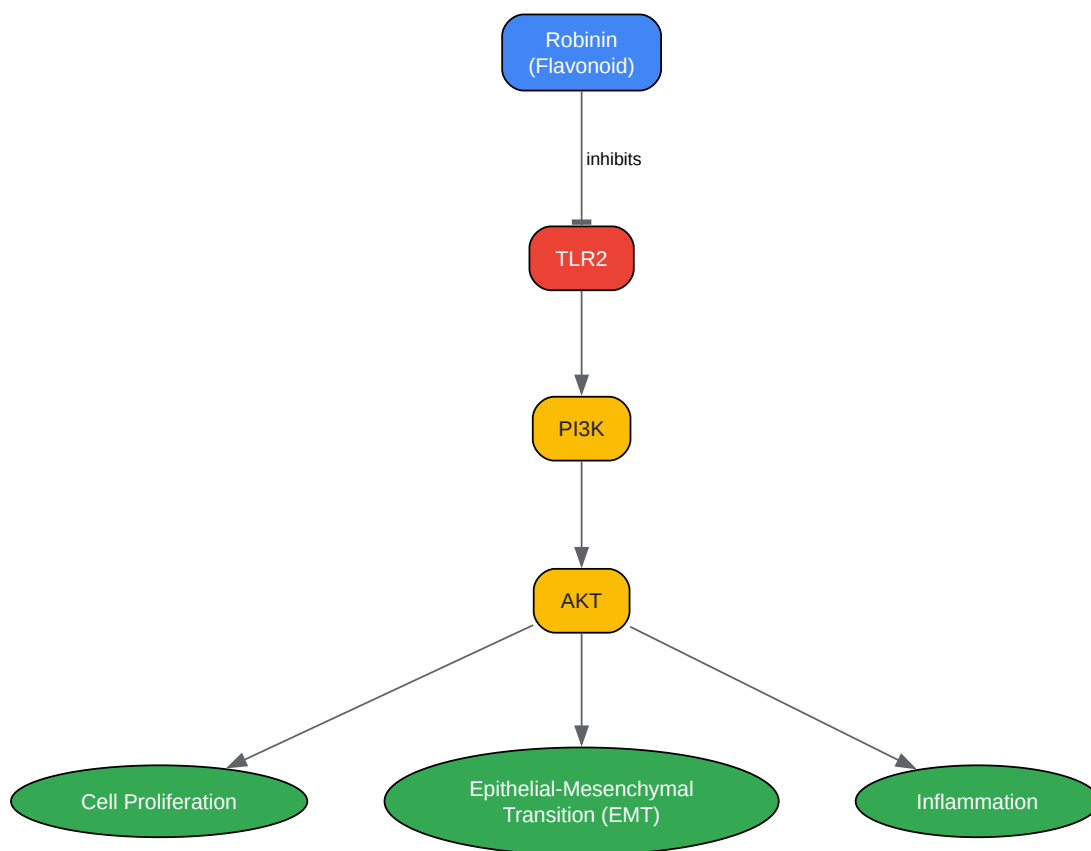
Compound	Cancer Type	Cell Line(s)	Observed Effects	Reference
Robinin	Pancreatic Cancer	Not specified in abstract	Inhibits cell proliferation, migration, and attenuates EMT and inflammation.	[3]
Robinin	Non-Small Cell Lung Cancer	A549	Inhibits proliferation and triggers apoptosis.	[4]

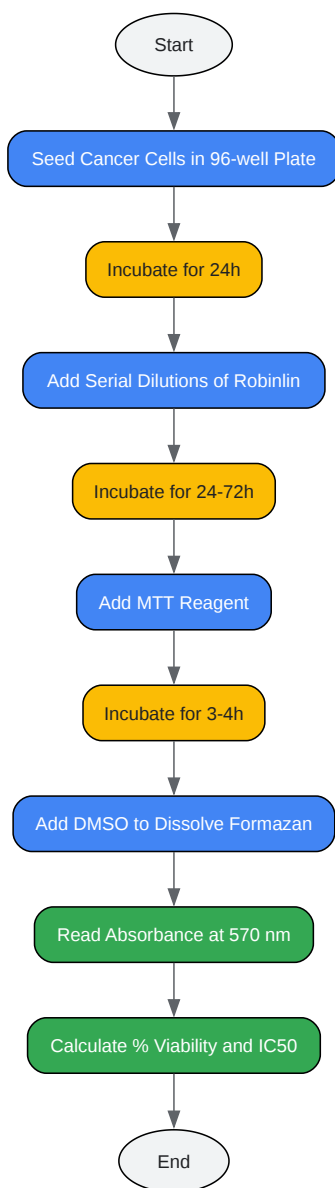
Mandatory Visualizations



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Caption: Bioactivity profile of **Robinlin**.





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